

An In-depth Technical Guide to 4-Carbethoxyhexafluorobutyryl Chloride

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Compound of Interest

Compound Name: 4-Carbethoxyhexafluorobutyryl chloride

CAS No.: 18381-53-8

Cat. No.: B098482

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Introduction

4-Carbethoxyhexafluorobutyryl chloride, also known by its IUPAC name ethyl 5-chloro-2,2,3,3,4,4-hexafluoro-5-oxopentanoate, is a fluorinated bifunctional chemical reagent. It incorporates both a reactive acyl chloride and an ethyl ester functionality, making it a valuable tool in organic synthesis. The presence of a hexafluorinated carbon chain significantly influences its chemical properties, enhancing the electrophilicity of the acyl chloride and conferring unique properties to its derivatives. This guide provides a comprehensive overview of its synthesis, chemical properties, and applications, with a focus on its utility in analytical and synthetic chemistry.

Chemical and Physical Properties

4-Carbethoxyhexafluorobutyryl chloride is a clear, colorless liquid at room temperature. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	18381-53-8	[1][2]
Molecular Formula	C ₇ H ₅ ClF ₆ O ₃	[3]
Molecular Weight	286.56 g/mol	[3]
Boiling Point	159-160 °C	[4]
Density	1.47 g/cm ³	[4]
Refractive Index	1.359	[4]
Purity (Typical)	≥97%	[2]
Synonyms	Ethyl hexafluoroglutaryl chloride, 4-CB	[2]

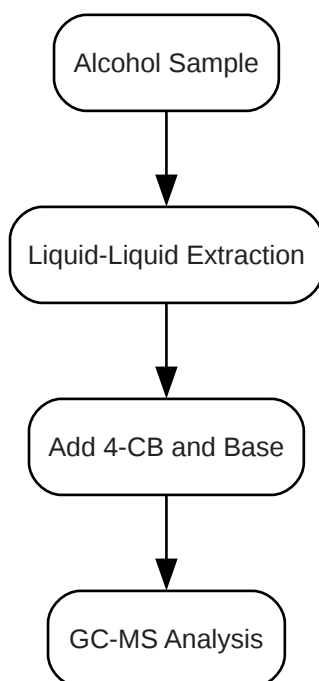
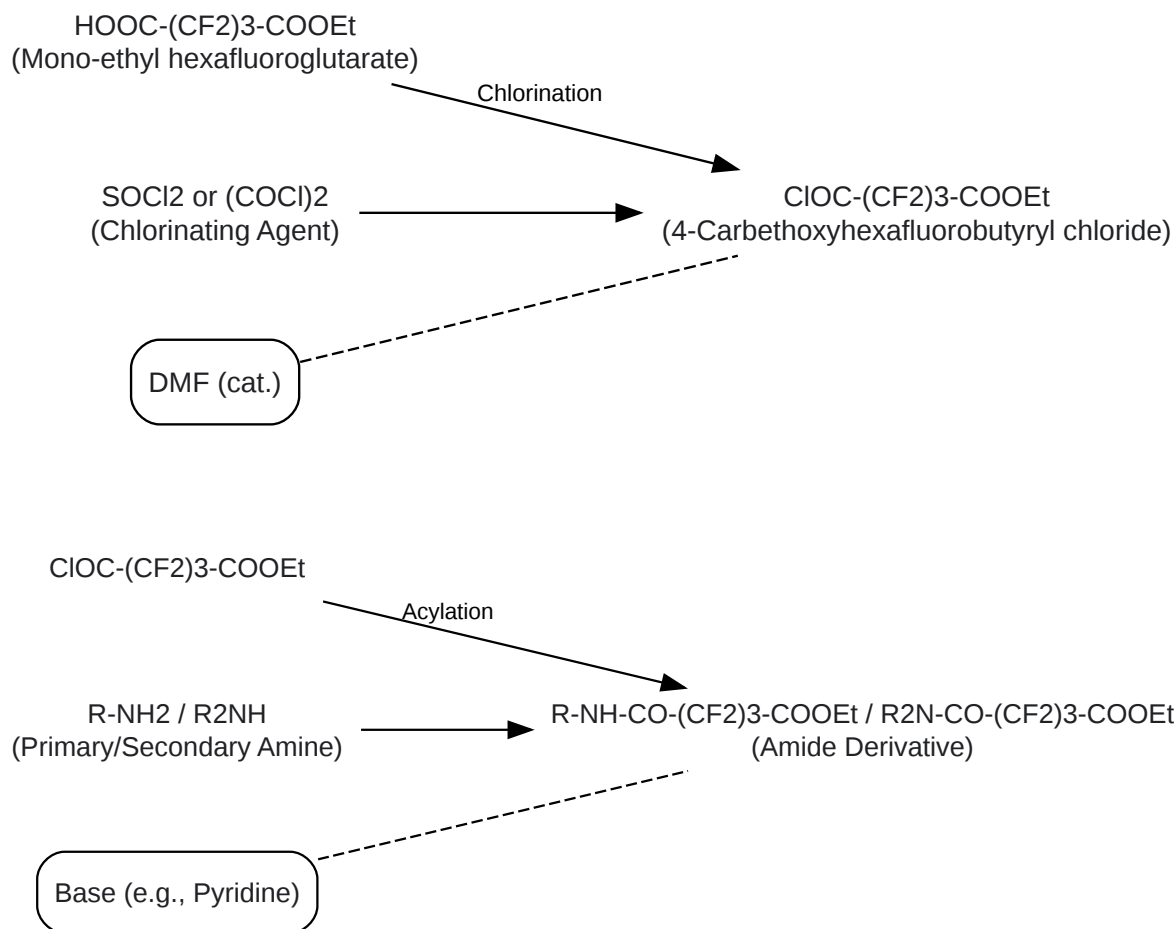
Synthesis

While a specific, peer-reviewed synthesis protocol for **4-Carbethoxyhexafluorobutyryl chloride** is not readily available in the searched literature, a plausible and efficient method can be derived from the synthesis of its close analog, hexafluoroglutaryl chloride. The proposed synthesis involves the conversion of the corresponding carboxylic acid (mono-ethyl hexafluoroglutarate) to the acyl chloride.

Proposed Experimental Protocol: Synthesis from Mono-ethyl Hexafluoroglutarate

This protocol is based on the established synthesis of hexafluoroglutaryl chloride from hexafluoroglutaric acid.

Reaction Scheme:



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References

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